

2-Bromo-5-(methylsulfonyl)pyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-5-(methylsulfonyl)pyridine

Cat. No.: B1277463

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Technical Guide: 2-Bromo-5-(methylsulfonyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical information for **2-Bromo-5-(methylsulfonyl)pyridine**, a heterocyclic organic compound relevant in medicinal chemistry and organic synthesis.

Chemical Identity and Properties

2-Bromo-5-(methylsulfonyl)pyridine is a substituted pyridine derivative. The presence of a bromo group and a methylsulfonyl group makes it a versatile building block in the synthesis of more complex molecules, particularly in the development of pharmaceutical agents.

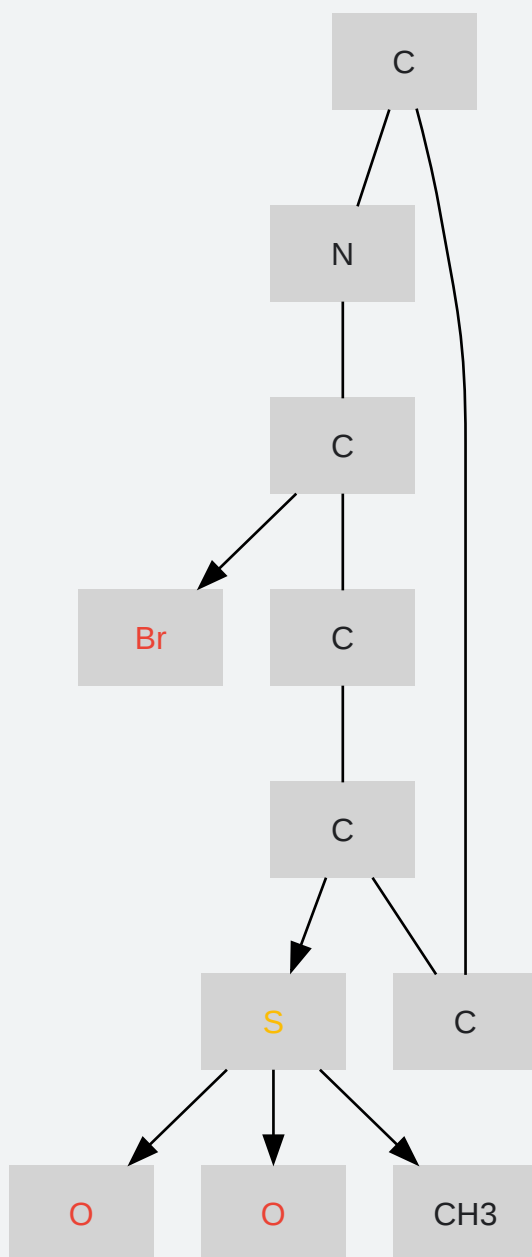
Table 1: Physicochemical Data for **2-Bromo-5-(methylsulfonyl)pyridine**

Property	Value	Citations
Molecular Formula	C6H6BrNO2S	[1] [2] [3] [4]
Molecular Weight	236.09 g/mol	[1] [3] [5]
Monoisotopic Mass	234.93026 Da	[5]
CAS Number	343262-51-1	[1] [2] [3]

Structural Information

The structure of **2-Bromo-5-(methylsulfonyl)pyridine** is characterized by a pyridine ring substituted at the 2-position with a bromine atom and at the 5-position with a methylsulfonyl group. This arrangement of functional groups offers specific reactivity profiles for further chemical modifications.

Structural Representation of 2-Bromo-5-(methylsulfonyl)pyridine



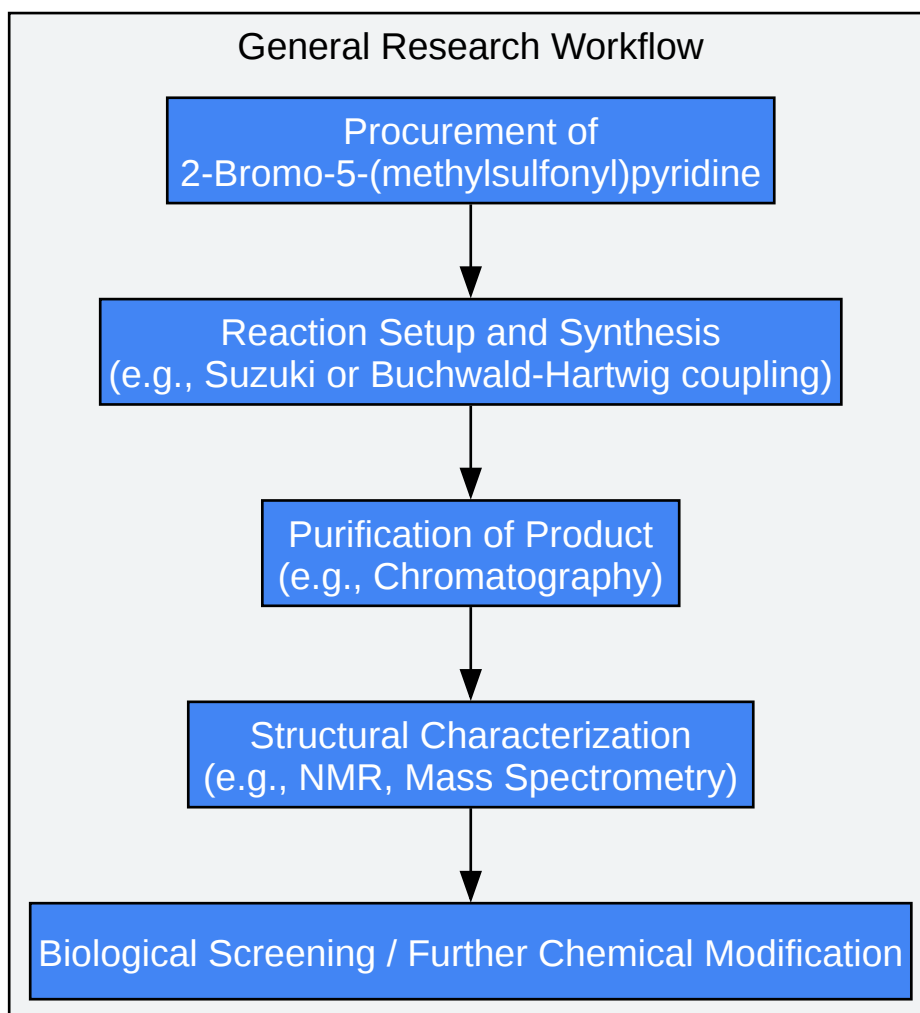
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Figure 1: Chemical structure of **2-Bromo-5-(methylsulfonyl)pyridine**.

As no specific experimental protocols or signaling pathways are directly associated with this chemical compound in the provided search results, a logical workflow for a researcher using this compound is presented below.

Logical Workflow for Compound Utilization

The following diagram illustrates a typical workflow for a researcher utilizing **2-Bromo-5-(methylsulfonyl)pyridine** in a drug discovery or chemical synthesis project.



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Figure 2: A generalized workflow for the application of **2-Bromo-5-(methylsulfonyl)pyridine** in a research context.

This guide provides a foundational understanding of **2-Bromo-5-(methylsulfonyl)pyridine**. For detailed experimental procedures and safety information, researchers should consult specific literature and safety data sheets (SDS).

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References

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